

Essential Safety and Logistical Information for Handling p-Tolyl Phenylacetate

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Compound of Interest

Compound Name: *p*-Tolyl phenylacetate

Cat. No.: B089785

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for **p-Tolyl phenylacetate**, including operational and disposal plans, to ensure safe laboratory practices.

Chemical Profile: **p-Tolyl phenylacetate** is an aromatic ester commonly used in the fragrance and flavor industry.^{[1][2]} It is a white to off-white crystalline solid with a floral, honey-like odor.^{[1][3][4]}

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **p-Tolyl phenylacetate**.

Property	Value	Source
CAS Number	101-94-0	[1]
Molecular Formula	C ₁₅ H ₁₄ O ₂	[1][4]
Molecular Weight	226.27 g/mol	[1][4]
Melting Point	73.5 - 77.5 °C	[1]
Boiling Point	309 - 311 °C	[1]
Oral LD50 (rat)	> 5000 mg/kg	[5][6]
Dermal LD50 (rabbit)	> 5000 mg/kg	[5][6]
Flash Point	> 110 °C (> 230 °F)	[6]

Hazard Identification and Personal Protective Equipment (PPE)

While **p-Tolyl phenylacetate** is noted for a favorable safety profile, it is crucial to adhere to standard laboratory safety protocols.[1] Some sources indicate it may be harmful if swallowed. [5][6]

Primary Hazards:

- Ingestion: May be harmful if swallowed.[5][6]
- Inhalation: Avoid breathing dust, vapors, mist, or gas.[7]
- Skin Contact: Avoid contact with skin.[7]
- Eye Contact: Avoid contact with eyes.[7]

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye Protection	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [7]
Hand Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.[7]
Body Protection	Wear a lab coat.
Respiratory Protection	For nuisance exposures, use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Experimental Protocol: Safe Handling of p-Tolyl Phenylacetate

This protocol outlines the step-by-step procedure for safely handling **p-Tolyl phenylacetate** in a laboratory setting.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area.
- Provide appropriate exhaust ventilation at places where dust is formed.[7]

- Ensure safety shower and eyewash stations are readily accessible.

2. Donning Personal Protective Equipment (PPE):

- Before handling the chemical, put on all required PPE as specified in the table above.

3. Handling the Chemical:

- Avoid formation of dust and aerosols.[\[7\]](#)
- Weigh and transfer the solid material carefully.
- If creating a solution, add the solid to the solvent slowly to avoid splashing.
- Do not eat, drink, or smoke when using this product.

4. Storage:

- Store in a cool, dry place in a tightly sealed container.
- Keep away from heat and sources of ignition.[\[8\]](#)

5. Accidental Release Measures:

- Spill: In case of a spill, sweep up and shovel the material.[\[7\]](#) Keep in suitable, closed containers for disposal.[\[7\]](#) Avoid generating dust. Do not let the product enter drains.[\[7\]](#)
- Fire: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish a fire.[\[7\]](#) For significant fires, wear a self-contained breathing apparatus if necessary.[\[7\]](#)

6. First Aid Measures:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[\[7\]](#)
- In Case of Skin Contact: Wash off with soap and plenty of water.[\[7\]](#)
- In Case of Eye Contact: Flush eyes with water as a precaution.[\[7\]](#)

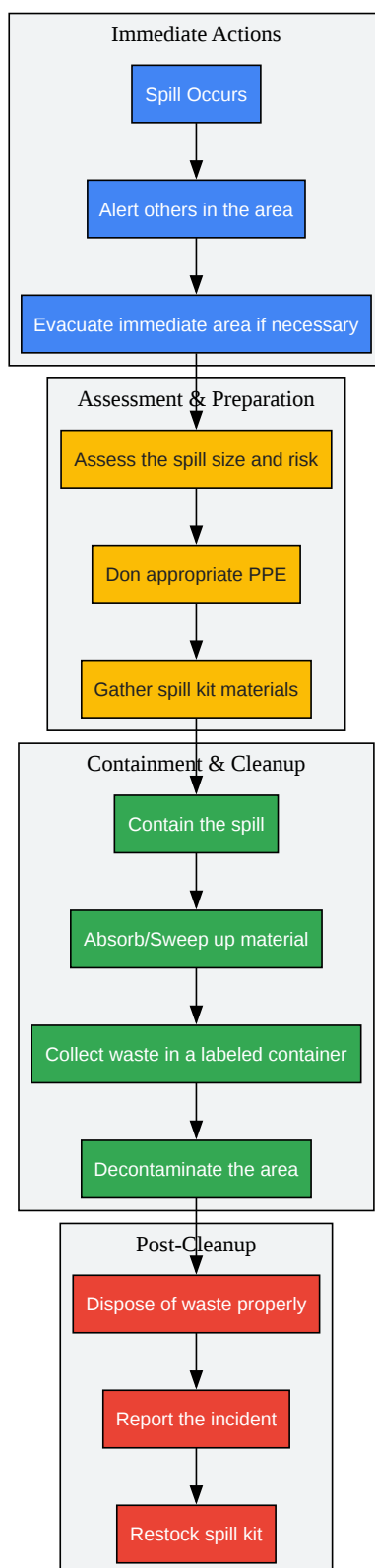
- If Swallowed: Never give anything by mouth to an unconscious person.^[7] Rinse mouth with water.^[7]

7. Disposal:

- Offer surplus and non-recyclable solutions to a licensed disposal company.^[7]
- Dispose of the container as unused product.^[7]
- Follow all federal, state, and local environmental regulations.

Chemical Spill Workflow

The following diagram illustrates the logical workflow for responding to a chemical spill of **p-Tolyl phenylacetate**.



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Caption: Workflow for handling a chemical spill.

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